Application Notes and Protocols for OPC-14523 Hydrochloride Solution

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Compound of Interest

Compound Name:	*OPC-14523 hydrochloride*
CAS No.:	*145969-31-9*
Cat. No.:	*B3047852*

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These application notes provide detailed recommendations for the storage and handling of **OPC-14523 hydrochloride** solutions to ensure stability and efficacy in research applications. The protocols outlined below are based on available data and best practices for handling similar chemical compounds.

Introduction

OPC-14523 is a novel compound with high affinity for sigma (σ) and serotonin 5-HT1A receptors, and it also acts as a serotonin reuptake inhibitor.[1][2] It has shown potential as an antidepressant with a possibly rapid onset of action.[3] Proper storage and handling of **OPC-14523 hydrochloride** solutions are critical for maintaining its chemical integrity and biological activity in experimental settings.

Chemical Information

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Property	Value
Chemical Name	1-{3-[4-(3-chlorophenyl)piperazin-1-yl]propyl}-5-methoxy-1,2,3,4-tetrahydroquinolin-2-one hydrochloride
Molecular Formula	$C_{23}H_{28}ClN_3O_2 \cdot HCl$
Molecular Weight	450.4 g/mol
CAS Number	145969-31-9

Recommended Storage Conditions

Proper storage is essential to prevent degradation of **OPC-14523 hydrochloride**. The following conditions are recommended for the powdered form and prepared solutions.

Powder Form

Storage Temperature	Recommended Duration	Notes
-20°C	Up to 3 years	Recommended for long-term storage.
4°C	Up to 2 years	Suitable for intermediate-term storage.

Store in a dry, dark place.

Solution Form

Due to its very low aqueous solubility (0.0296 mg/mL), Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **OPC-14523 hydrochloride**.

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Storage Temperature	Recommended Duration	Solvent
-80°C	Up to 6 months	Optimal for long-term storage of stock solutions.
-20°C	Up to 1 month	Suitable for short to intermediate-term storage.

It is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can lead to degradation.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **OPC-14523 hydrochloride** in DMSO.

Materials:

- **OPC-14523 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Equilibration: Allow the vial of **OPC-14523 hydrochloride** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **OPC-14523 hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM solution, weigh out

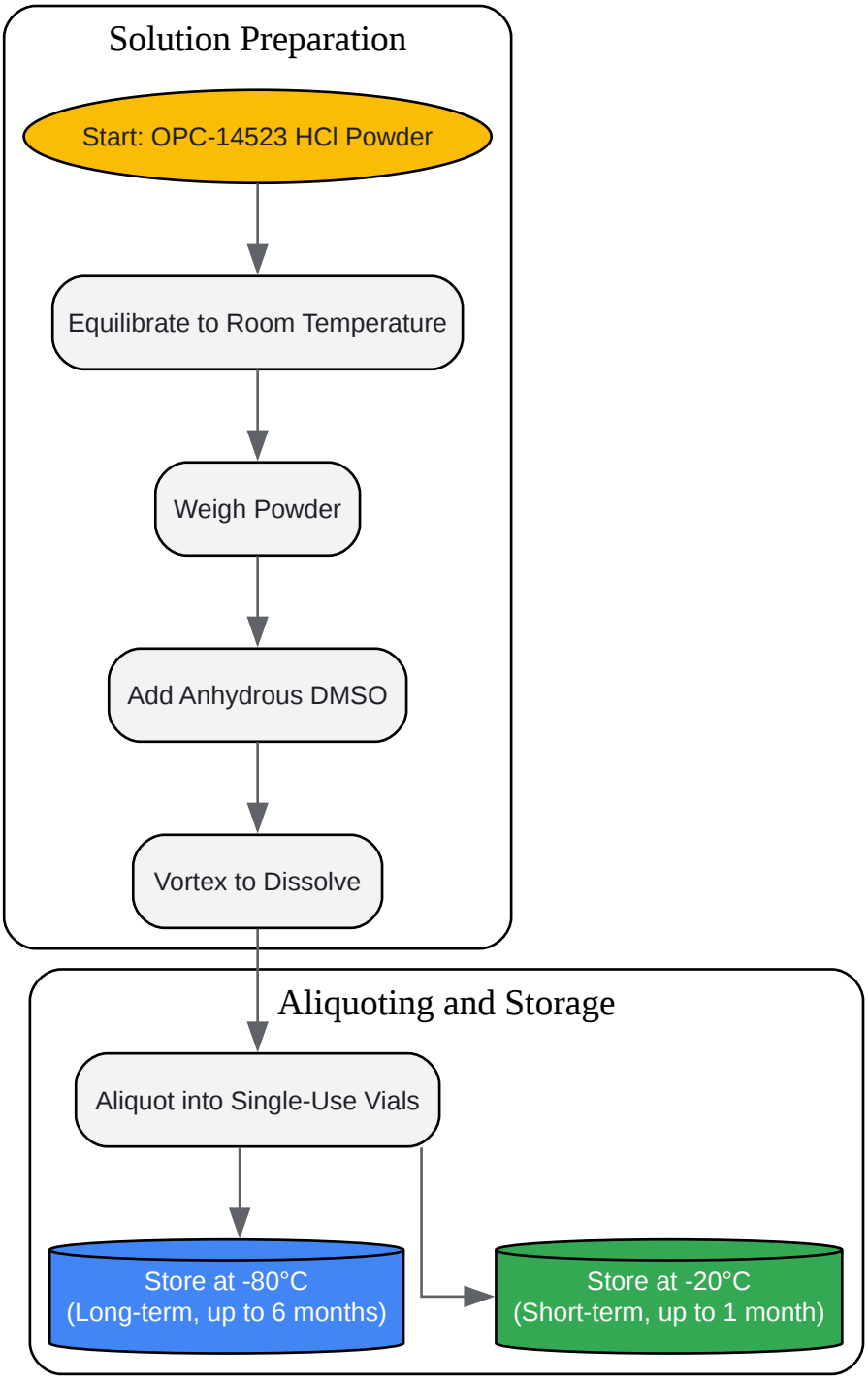
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4.504 mg of the compound.

- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into single-use, sterile, amber-colored vials. Store the aliquots at -80°C for long-term storage or at -20°C for shorter-term use.

Workflow for Solution Preparation and Storage

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Caption: Workflow for preparing and storing **OPC-14523 hydrochloride** stock solution.

Mechanism of Action and Signaling Pathway

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OPC-14523 acts as an agonist at both sigma (σ_1) and serotonin 5-HT1A receptors. Its antidepressant-like effects are believed to be mediated through the combined stimulation of these two receptor types.

Caption: Simplified signaling pathway of OPC-14523.

Safety Precautions

- Handle **OPC-14523 hydrochloride** in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of the powder and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information.

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